

The Role of Lubiminol in Plant Defense: A Technical Guide

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Compound of Interest

Compound Name: Lubiminol

Cat. No.: B1675348

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Introduction

Lubiminol, a vetispirane sesquiterpenoid phytoalexin, plays a crucial role in the defense mechanisms of solanaceous plants, particularly in potatoes (*Solanum tuberosum*), against a range of microbial pathogens. As a key component of the plant's induced defense response, **lubiminol** is synthesized de novo in response to pathogen attack or elicitor molecules. This technical guide provides an in-depth overview of the biosynthesis of **lubiminol**, the signaling pathways that regulate its production, its mode of action against pathogens, and detailed experimental protocols for its study.

Lubiminol: Chemical Properties

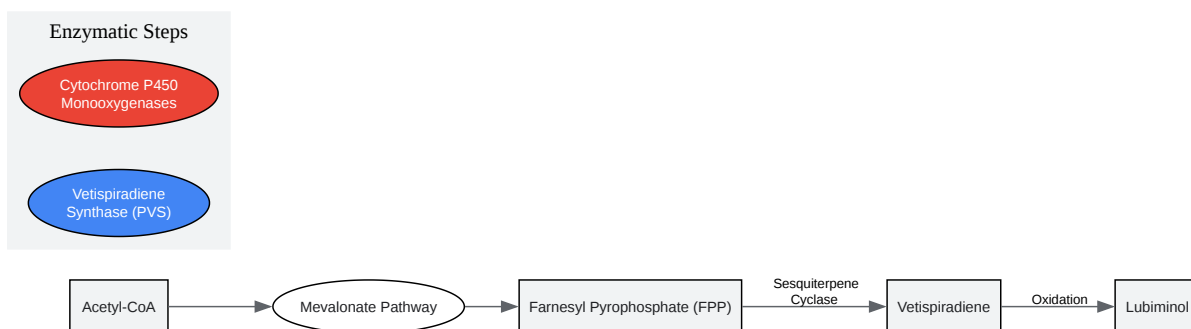
Lubiminol is a bicyclic sesquiterpenoid alcohol with the chemical formula C₁₅H₂₆O₂.^[1] Its structure is characterized by a spiro[4.5]decane core.

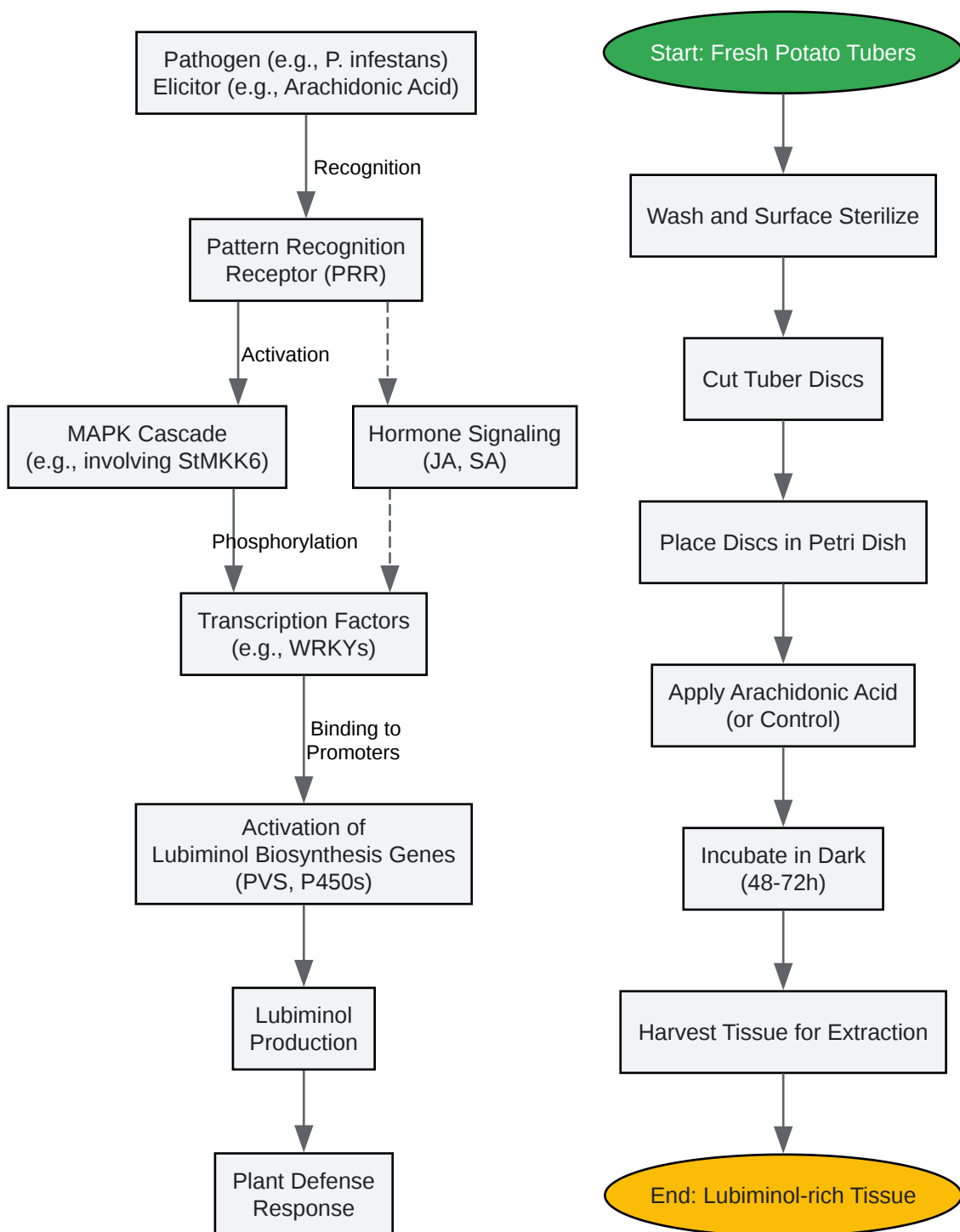
Property	Value
Molecular Formula	C ₁₅ H ₂₆ O ₂ ^[1]
Molecular Weight	238.37 g/mol ^[1]
CAS Number	55784-92-4 ^[2]
Class	Sesquiterpenoid Phytoalexin

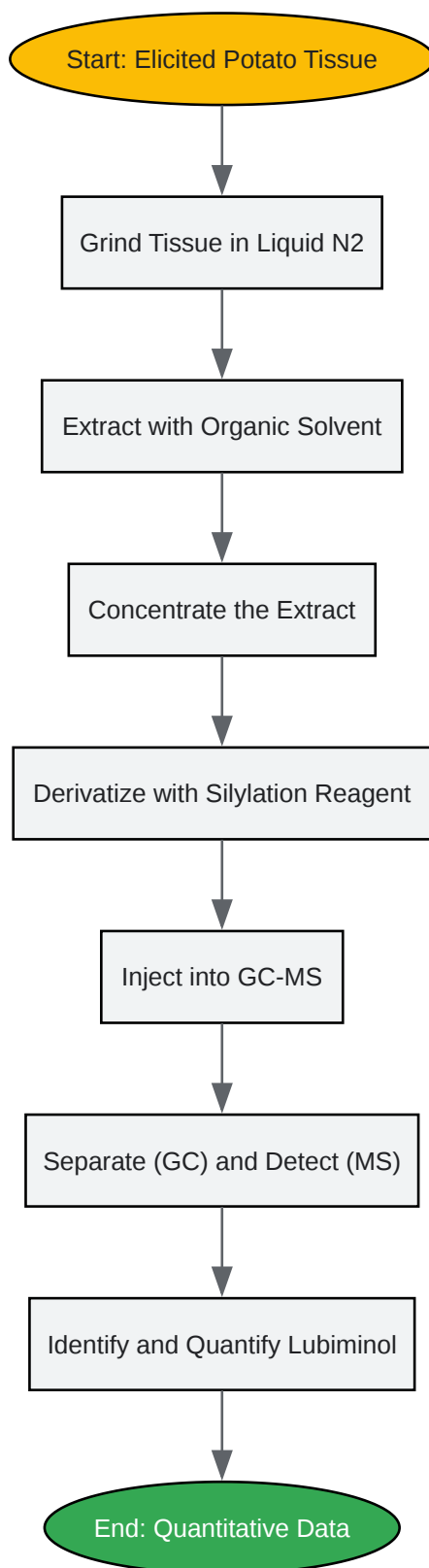
Biosynthesis of Lubiminol

The biosynthesis of **lubiminol** originates from the isoprenoid pathway, a fundamental metabolic route in plants responsible for the synthesis of a vast array of natural products. The pathway commences with acetyl-CoA and proceeds through the formation of farnesyl pyrophosphate (FPP), the universal precursor for sesquiterpenes.[1]

The key committed step in **lubiminol** biosynthesis is the cyclization of FPP to form the bicyclic hydrocarbon vetispiradiene. This reaction is catalyzed by the enzyme vetispiradiene synthase (PVS), a type of sesquiterpene cyclase.[3] Subsequent to the formation of the vetispiradiene skeleton, a series of oxidation reactions occur to yield **lubiminol**. These hydroxylation steps are catalyzed by cytochrome P450 monooxygenases. While the specific P450 enzymes responsible for the complete conversion of vetispiradiene to **lubiminol** in potato have not been fully elucidated, studies on related sesquiterpenoid biosynthetic pathways in other plants suggest the involvement of enzymes from the CYP71 family.[4]







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